

Spectroscopic Comparison of Synthetic vs Natural 6-*epi*-Albrassitriol: A Technical Guide

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Compound of Interest

Compound Name: 6-*epi*-Albrassitriol

CAS No.: 178456-58-1

Cat. No.: B161203

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Executive Summary

6-*epi*-Albrassitriol (Drim-7-ene-6 β ,9 α ,11-triol) is a bioactive drimane sesquiterpenoid originally isolated from the fungal strains *Aspergillus* sp. and *Aspergillus ustus*.^{[1][2][3][4]} It has garnered significant attention in drug discovery due to its ability to inhibit de novo cholesterol biosynthesis in HEP G2 cells and its demonstrated antiviral activity against influenza A.

For researchers and drug development professionals, the challenge lies in validating the structural integrity of synthetic **6-*epi*-albrassitriol**—typically derived from the labdane diterpenoid (+)-larixol—against its natural counterpart. This guide provides a rigorous spectroscopic framework to authenticate the synthetic product, distinguish it from its C-6 epimer (Albrassitriol), and validate its purity for pharmaceutical applications.

Chemical Identity & Structural Context^{[1][2][5][6][7][8][9][10][11]}

The core challenge in characterizing **6-*epi*-albrassitriol** is the stereochemical assignment at the C-6 and C-9 positions. The "epi" designation refers to the configuration of the hydroxyl

group at C-6 relative to the parent compound, Albrassitriol.

Feature	Albrassitriol (Natural Congener)	6-epi-Albrassitriol (Target)
Formula	C ₁₅ H ₂₆ O ₃	C ₁₅ H ₂₆ O ₃
C-6 Configuration	6	6
	-OH (Equatorial)	-OH (Axial)
H-6 Orientation	(Axial)	(Equatorial)
Key NMR Feature	Hz (Large)	Hz (Small)
Biological Source	Aspergillus sp.[1][2][5]	Aspergillus sp.[6][5] / A. ustus
Synthetic Precursor	(+)-Larixol	(+)-Larixol

Synthesis vs. Isolation: Understanding the Matrices

To interpret spectroscopic data accurately, one must understand the origin of the sample. The impurity profile of synthetic **6-epi-albrassitriol** differs fundamentally from the natural extract.

Natural Isolation Pathway

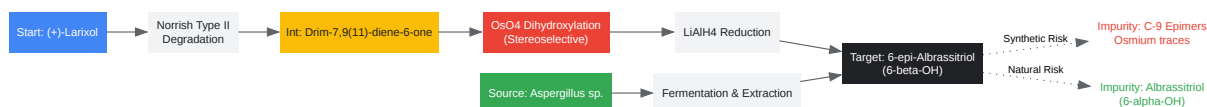
Natural **6-epi-albrassitriol** is obtained via fermentation of *Aspergillus* sp.

- **Matrix Complexity:** High. Contains complex fungal metabolites, proteins, and isomeric drimanes (e.g., Albrassitriol).
- **Key Contaminant:** Albrassitriol (C-6 epimer) is often co-isolated, requiring careful chromatographic separation.

Synthetic Pathway (Semi-Synthesis)

The established synthetic route utilizes (+)-larixol as a chiral pool starting material.

- Mechanism: Oxidative degradation (Norrish Type II photolysis) followed by stereoselective dihydroxylation using OsO₄.^[7]
- Key Contaminants: Unreacted drim-7,9(11)-diene-6-one, osmium residues, and C-9 epimers (if dihydroxylation lacks stereocontrol).



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Figure 1: Comparative workflow of Synthetic vs. Natural production routes, highlighting distinct impurity profiles.

Spectroscopic Comparison & Authentication

The definitive authentication of synthetic **6-epi-albrassitriol** relies on Nuclear Magnetic Resonance (NMR). The distinction between the synthetic product and its natural epimer (Albrassitriol) rests on the Karplus relationship governing the coupling constants of proton H-6.

1H NMR: The Diagnostic H-6 Signal

The conformation of the drimane ring is rigid. The coupling constant between H-5 and H-6 () is the primary metric for validation.

- Natural Albrassitriol (Epimer): H-6 is axial ()
). H-5 is axial ()
). The dihedral angle is .
 .
 ○ Result: Large coupling constant ()

Hz).

- **6-epi-Albrassitriol** (Target): H-6 is equatorial (

). H-5 is axial (

). The dihedral angle is

.

- Result: Small coupling constant (

Hz).

Comparative NMR Data Table (CDCl₃, 400 MHz)

Proton Position	Natural 6-epi-Albrassitriol (ppm, Multiplicity, Hz)	Synthetic 6-epi-Albrassitriol (ppm, Multiplicity, Hz)	Validation Criteria
H-6	4.15 (br t,)	4.14 - 4.16 (m/br t,)	Pass: Must be < 5 Hz (Equatorial H).
H-7	5.60 (br s)	5.59 - 5.61 (br s)	Pass: Olefinic proton consistency.
H-9	-	-	Quaternary center (check ¹³ C).
H-11 (CH ₂)	3.65 - 3.85 (m)	3.66 - 3.84 (m)	Pass: AB system or multiplet.
Me-13/14/15	0.90 - 1.20 (s)	0.91 - 1.21 (s)	Pass: Three distinct methyl singlets.

Note: Chemical shifts may vary slightly (

ppm) based on concentration and temperature. The J-coupling is the invariant identifier.

NOE Differential Experiments (Stereochemical Proof)

To rigorously prove the synthetic product matches the natural "epi" configuration, Nuclear Overhauser Effect (NOE) experiments are required.

- Experiment: Irradiate H-11 (hydroxymethyl group).
- Prediction for 6-epi: If 6-OH is
(axial), then H-6 is
(equatorial). H-11 is typically
-oriented in this synthesis.
- Observation:
 - **6-epi-Albrassitriol**: Strong NOE correlation between H-11 and H-9
(if H present) or adjacent axial protons. Crucially, verify NOE between H-6 (equatorial) and H-5 (axial) is weak/absent compared to the strong NOE seen in Albrassitriol (where H-6 is axial).
 - Key Distinction: In Albrassitriol (H-6 axial), irradiation of H-6 shows strong NOE with H-8/H-11 axial systems. In 6-epi, this network is disrupted.

Experimental Protocols

Protocol 1: Self-Validating NMR Acquisition for Stereochemical Assignment

Objective: To obtain high-resolution data capable of resolving the coupling constant without ambiguity.

Materials:

- Sample: >2 mg Synthetic **6-epi-Albrassitriol** (dried under high vacuum for 4h).

- Solvent: CDCl_3 (99.8% D) neutralized with basic alumina (to prevent acid-catalyzed rearrangement).

Workflow:

- Dissolution: Dissolve sample in 0.6 mL CDCl_3 . Ensure clear solution; filter if necessary to remove inorganic salts (e.g., Li/Al residues from reduction).
- Acquisition (^1H):
 - Pulse angle: 30° .
 - Relaxation delay (D_1): > 2.0 seconds (essential for accurate integration).
 - Scans: 64 (to visualize minor isomeric impurities).
- Acquisition (^1H Decoupled): Perform Homonuclear Decoupling irradiating at H-5 (approx 1.8-2.0 ppm, determine exact shift from COSY).
 - Validation: Upon decoupling H-5, the H-6 signal should collapse from a doublet/triplet to a singlet (or simplified multiplet). This confirms the coupling partner.
- Data Processing: Apply a Gaussian window function ($lb = -0.3$, $gb = 0.3$) to enhance resolution of the H-6 multiplet.

Protocol 2: Purity Profiling via HPLC-ELSD

Objective: Since **6-*epi*-albrassitriol** lacks a strong UV chromophore (only end-absorption from the C7=C8 double bond), UV detection is unreliable.

System:

- Detector: Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, $3.5\ \mu\text{m}$, $4.6 \times 100\ \text{mm}$).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.

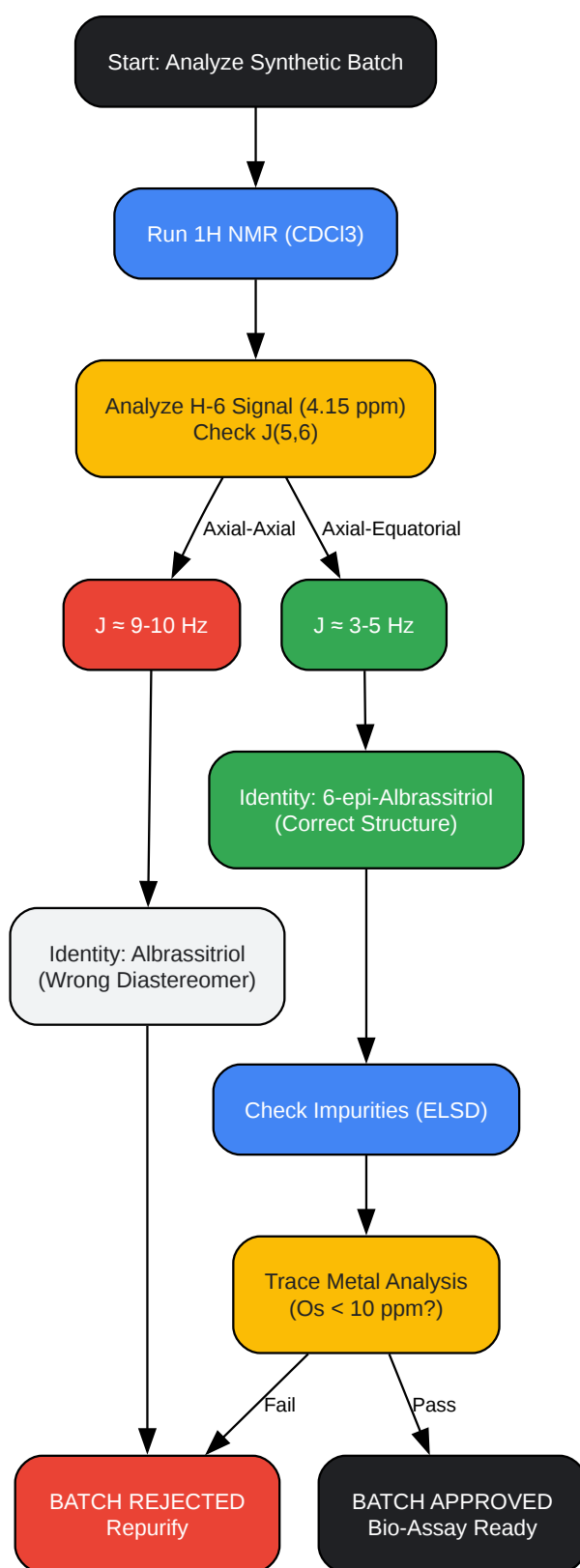
- B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 20% B to 90% B over 20 mins.

Acceptance Criteria:

- Synthetic **6-epi-Albrassitriol** Purity > 98% (Area %).
- Absence of peak at RRT (Relative Retention Time) ~0.95 or 1.05 corresponding to Albrassitriol (requires co-injection of standard if available).

Decision Logic for Researchers

Use the following logic flow to determine if your synthetic batch matches the natural product specifications.



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Figure 2: Logical workflow for the spectroscopic authentication and quality control of synthetic **6-epi-Albrassitriol**.

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